

# Personal protective equipment for handling Col003

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Col003

Cat. No.: B1669289

[Get Quote](#)

## Essential Safety and Handling Guide for Col003

For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount. This guide provides essential safety and logistical information for handling **Col003**, a selective and potent inhibitor of Hsp47. Adherence to these procedures is critical for minimizing risk and ensuring the integrity of your research.

## Personal Protective Equipment (PPE)

While a specific Safety Data Sheet (SDS) for **Col003** indicates that the substance is not classified as hazardous under the Globally Harmonized System (GHS), it is crucial to follow standard laboratory safety protocols.<sup>[1]</sup> The following personal protective equipment is mandatory when handling **Col003** and its solutions.

PPE Category	Item	Standard/Specification
Body Protection	Laboratory Coat	Cotton or cotton/polyester blend, fully fastened with sleeves rolled down. <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Eye Protection	Chemical Splash Goggles	Must meet ANSI Z87.1 standards. <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[8]</a>
Hand Protection	Nitrile Gloves	Minimum 5-mil thickness for splash protection, especially when using DMSO as a solvent. <a href="#">[9]</a>
Personal Attire	Full-length pants and closed-toe shoes	Standard laboratory practice to protect exposed skin. <a href="#">[4]</a>

## Operational Plan: Handling and Preparation of Col003

Storage:

- Powder: Store at -20°C for up to 3 years.[\[10\]](#)
- In solvent: Store at -80°C for up to 1 year.[\[10\]](#)

Preparation of Stock Solutions: **Col003** is often dissolved in Dimethyl Sulfoxide (DMSO).[\[10\]](#)

When preparing solutions, it is recommended to do so within a chemical fume hood to minimize inhalation exposure.

Experimental Protocol for Solubilization (Example):

- Ensure all necessary PPE is correctly worn.
- Weigh the desired amount of **Col003** powder in a sterile microcentrifuge tube.
- Add the calculated volume of DMSO to achieve the desired concentration (e.g., for a 10 mM stock solution).

- Vortex the solution until the **Col003** is completely dissolved. Sonication may be recommended to aid dissolution.<sup>[10]</sup>
- Store the stock solution at -80°C.

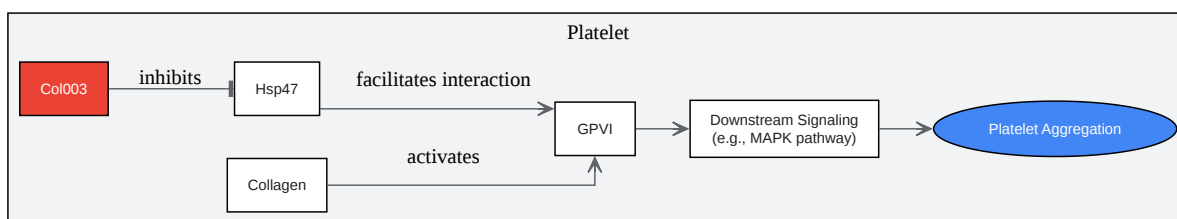
## Disposal Plan

While **Col003** is not classified as hazardous, all chemical waste should be disposed of responsibly to prevent environmental contamination.

- Liquid Waste:
  - Collect all liquid waste containing **Col003**, including unused solutions and contaminated solvents, in a designated, properly labeled hazardous waste container.
  - The container should be clearly marked with "Hazardous Waste," the chemical name (**Col003** and any solvents), and the approximate concentration.
  - Do not mix with other incompatible waste streams.
- Solid Waste:
  - Dispose of contaminated solid waste, such as gloves, pipette tips, and empty vials, in a designated solid hazardous waste container.
  - Ensure the container is properly labeled.
- Decontamination:
  - Wipe down all work surfaces and equipment with an appropriate solvent (e.g., 70% ethanol) after handling **Col003**.
  - Dispose of the cleaning materials as solid hazardous waste.
- Final Disposal:
  - All hazardous waste must be disposed of through your institution's Environmental Health and Safety (EHS) office. Follow their specific procedures for waste pickup and disposal.

## Signaling Pathway of Col003 in Platelet Activation

**Col003** has been shown to inhibit collagen-induced platelet activation. It is believed to exert its effect by targeting Hsp47, which in turn affects the glycoprotein VI (GPVI) signaling pathway. The following diagram illustrates this proposed mechanism.



[Click to download full resolution via product page](#)

Caption: Proposed signaling pathway of **Col003** in inhibiting collagen-induced platelet aggregation.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [cdn.caymanchem.com](https://cdn.caymanchem.com) [[cdn.caymanchem.com](https://cdn.caymanchem.com)]
- 2. [uah.edu](https://uah.edu) [[uah.edu](https://uah.edu)]
- 3. [nottingham.ac.uk](https://nottingham.ac.uk) [[nottingham.ac.uk](https://nottingham.ac.uk)]
- 4. [ehs.utoronto.ca](https://ehs.utoronto.ca) [[ehs.utoronto.ca](https://ehs.utoronto.ca)]
- 5. [fishersci.com](https://fishersci.com) [[fishersci.com](https://fishersci.com)]
- 6. [creativesafetysupply.com](https://creativesafetysupply.com) [[creativesafetysupply.com](https://creativesafetysupply.com)]

- 7. nwmissouri.edu [nwmissouri.edu]
- 8. ravecommercial.com [ravecommercial.com]
- 9. ehers.upenn.edu [ehers.upenn.edu]
- 10. Col003 | HSP | TargetMol [targetmol.com]
- To cite this document: BenchChem. [Personal protective equipment for handling Col003]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1669289#personal-protective-equipment-for-handling-col003]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)